

Reproducibility of W146 TFA Effects: A Comparative Analysis Across Preclinical Studies

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A detailed examination of the experimental evidence on the effects of W146, a selective Sphingosine-1-Phosphate Receptor 1 (S1P1) antagonist, reveals a consistent, albeit transient, pattern of in vivo activity across multiple studies. Primarily, W146 is shown to induce a temporary reduction in peripheral blood lymphocytes (lymphopenia) and affect endothelial barrier function. This guide provides a comparative analysis of the key findings and methodologies from various research papers to offer insights into the reproducibility of W146's biological effects.

The trifluoroacetic acid (TFA) salt of W146 is commonly used in research, a frequent result of its synthesis and purification process. While the TFA counterion itself is not generally expected to have specific biological effects at the concentrations used, it is a crucial component of the compound's formulation in the cited studies.

Quantitative Comparison of W146 Effects

The following table summarizes the key quantitative data from various studies on W146, providing a snapshot of its potency and observed in vivo effects.



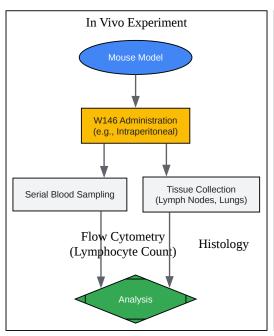
Parameter	Reported Value	Study Context	Source
EC50	398 nM	S1P1 antagonism	MedchemExpress
Ki	~70-80 nM	S1P1 binding affinity	MedchemExpress
In Vivo Effect	Transient lymphopenia	Mouse model	Tarrason et al., 2011[1][2]
In Vivo Dose (Lymphopenia)	High doses	Mouse model	Foss et al., 2007 (as cited in G.A. Mackay et al.)[3]
In Vivo Effect	Increased vascular leakage	Mouse lung and skin	Sanna et al., 2006[4]
In Vitro Effect	Decreased endothelial barrier function	In vitro cell culture	Sphingosine -1 Phosphate Receptor-1 signaling maintains endothelial cell barrier function[5]
In Vivo Dose (Vascular Leakage)	Low dose	Mouse skin	Sphingosine -1 Phosphate Receptor-1 signaling maintains endothelial cell barrier function[5]

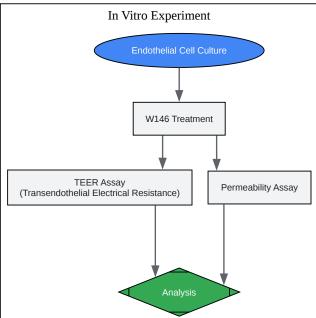
Signaling Pathway and Experimental Workflow

To visually represent the mechanism of action and a typical experimental approach for studying W146, the following diagrams are provided.









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